

Application Notes and Protocols: Boc Deprotection of (S)-3-(Boc-amino)pyrrolidine

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Compound of Interest

Compound Name: (S)-3-(Boc-amino)pyrrolidine

Cat. No.: B051656

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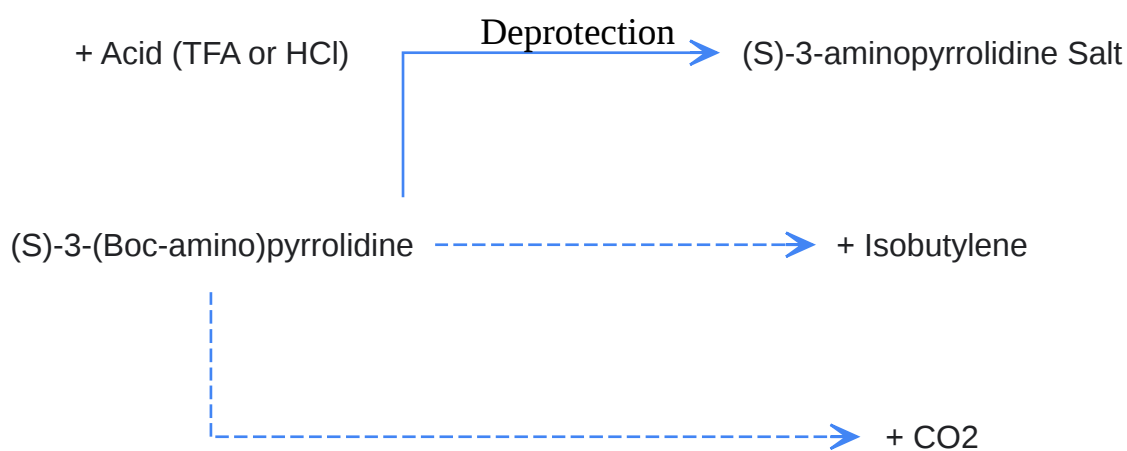
For Researchers, Scientists, and Drug Development Professionals

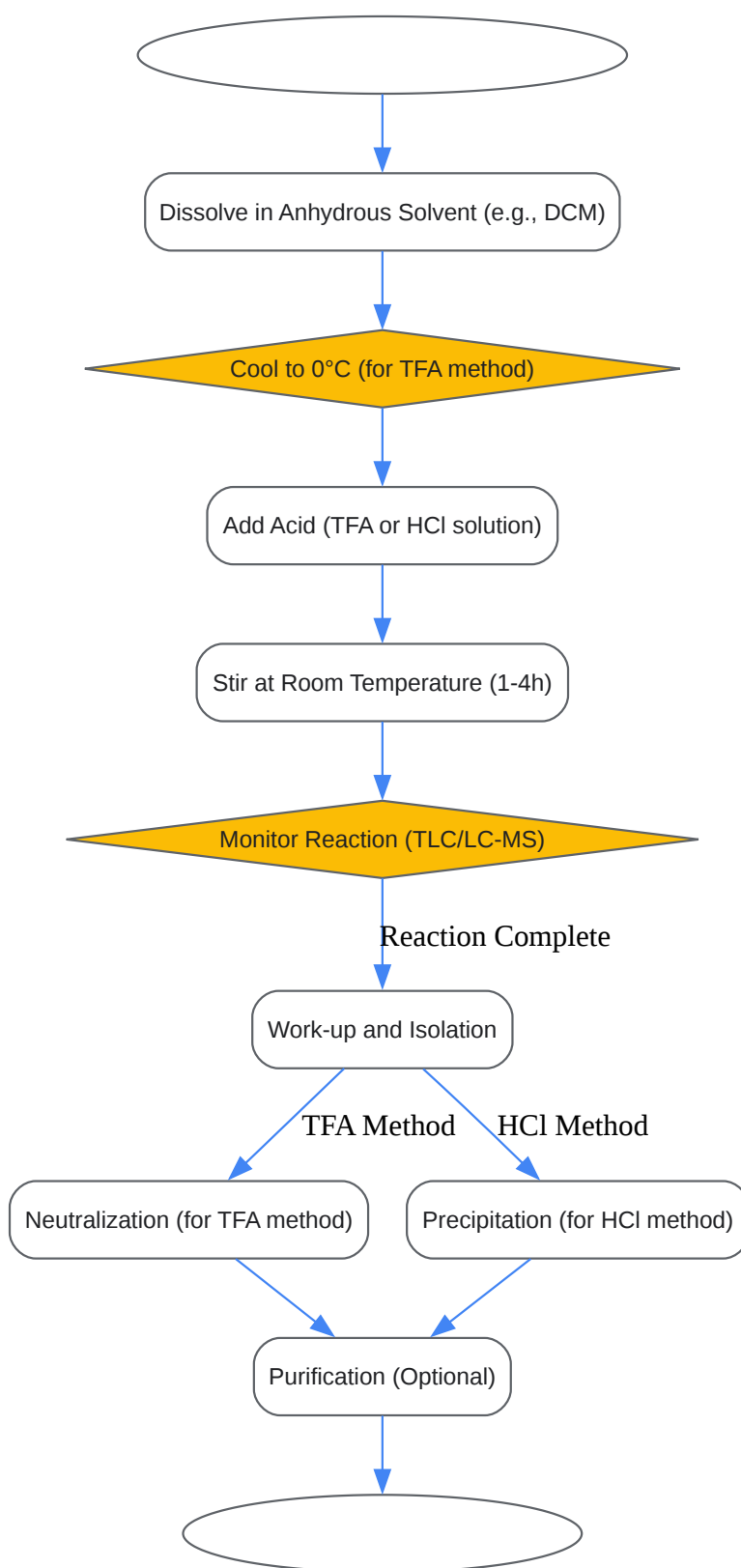
This document provides detailed protocols for the deprotection of the tert-butyloxycarbonyl (Boc) group from **(S)-3-(Boc-amino)pyrrolidine**, yielding (S)-3-aminopyrrolidine. The Boc protecting group is widely used in organic synthesis due to its stability in various conditions and its facile removal under acidic conditions.[1] The protocols outlined below describe two common and effective methods for this transformation using trifluoroacetic acid (TFA) and hydrochloric acid (HCl).

Overview of Boc Deprotection

The deprotection of a Boc-protected amine is an acid-catalyzed process. The mechanism involves the protonation of the carbamate oxygen, followed by the cleavage of the carbon-oxygen bond to form a stable tert-butyl cation and a carbamic acid intermediate. This intermediate readily decarboxylates to yield the free amine.[2][3] The choice of acid and reaction conditions can be tailored to the specific substrate and the desired salt form of the product.

Chemical Reaction





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References

- 1. benchchem.com [benchchem.com]
- 2. Boc Deprotection Mechanism - HCl [commonorganicchemistry.com]
- 3. Boc Deprotection Mechanism - TFA [commonorganicchemistry.com]
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